

Comparative analysis of the environmental impact of azelate vs. phthalate plasticizers

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) azelate*

Cat. No.: *B044395*

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Azelate vs. Phthalate Plasticizers: A Comparative Analysis of Environmental Impact

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Azelate and Phthalate Plasticizers with Supporting Experimental Data

The selection of plasticizers in the formulation of polymers, particularly for sensitive applications in the pharmaceutical and medical device industries, requires careful consideration of their environmental impact. Phthalate esters, historically the workhorse of the plasticizer industry, have come under increasing scrutiny due to their adverse environmental and health effects. This has led to the development of alternative plasticizers, such as azelates, which are often touted as more environmentally benign. This guide provides a detailed comparative analysis of the environmental impact of a representative azelate plasticizer, **bis(2-ethylhexyl) azelate** (DOZ), and a widely used phthalate, di(2-ethylhexyl) phthalate (DEHP).

Executive Summary

Azelate plasticizers, particularly those derived from bio-based sources, present a more favorable environmental profile compared to traditional phthalates like DEHP. Experimental data indicates that **bis(2-ethylhexyl) azelate** is readily biodegradable, exhibits lower aquatic toxicity, and has a lower potential for bioaccumulation. In contrast, DEHP is known for its persistence in the environment, higher ecotoxicity, and significant bioaccumulation in organisms, raising concerns about its long-term ecological impact.

Data Presentation: A Comparative Overview

The following tables summarize the available quantitative data on the biodegradability, ecotoxicity, and bioaccumulation potential of **bis(2-ethylhexyl) azelate** (DOZ) and di(2-ethylhexyl) phthalate (DEHP).

Table 1: Biodegradability

Plasticizer	Test Method	Result	Interpretation
Bis(2-ethylhexyl) azelate (DOZ)	OECD TG 301C	>94% degradation in 28 days (10-day window met) ^[1]	Readily Biodegradable
Di(2-ethylhexyl) phthalate (DEHP)	Various Studies	Slower biodegradation rates reported ^[2]	Not Readily Biodegradable

Table 2: Acute Aquatic Ecotoxicity

Plasticizer	Organism	Test Duration	Endpoint	Value (mg/L)	Reference
Bis(2-ethylhexyl) azelate (DOZ)	Fish (Oryzias latipes)	96 hours	LC50	> 0.072 (> water solubility)	[1]
Daphnia magna		48 hours	EC50	> 0.093 (> water solubility)	[1]
Algae (Pseudokirchneriella subcapitata)		72 hours	EC50	> 0.08 (> water solubility)	[1]
Di(2-ethylhexyl) phthalate (DEHP)	Fish (Fathead Minnow)	96 hours	LC50	> 0.3	[3]
Daphnia magna		48 hours	LC50	160 - 3,310 µg/L (0.16 - 3.31 mg/L)	[4]
Algae		72 hours	EC50	> 0.88	[3]

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a specified effect in 50% of the test organisms (e.g., immobilization for Daphnia, growth inhibition for algae).

Table 3: Bioaccumulation Potential

Plasticizer	Parameter	Value	Interpretation	Reference
Bis(2-ethylhexyl) azelate (DOZ)	log BCF (calculated)	0.5	Low bioaccumulation potential	[1]
Di(2-ethylhexyl) phthalate (DEHP)	BCF (measured)	280 ± 230 (mean for fish)	Moderate to high bioaccumulation potential	[5]

BCF: Bioconcentration Factor, the ratio of the concentration of a chemical in an organism to the concentration in the surrounding water.

Experimental Protocols

To ensure the reproducibility and comparability of environmental impact data, standardized experimental protocols are essential. The following are detailed methodologies for the key experiments cited in this guide, based on OECD guidelines.

OECD TG 301: Ready Biodegradability

This guideline outlines several methods to assess the ready biodegradability of chemicals by aerobic microorganisms. The CO₂ Evolution Test (OECD 301B) and the Modified MITI Test (I) (OECD 301C) are commonly used.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge) and incubated under aerobic conditions in the dark or diffuse light. The degradation of the test substance is followed by determining parameters like the amount of CO₂ produced or the consumption of oxygen.[\[6\]](#)
- Inoculum: Activated sludge from a wastewater treatment plant treating predominantly domestic sewage is typically used.
- Test Duration: The test is usually run for 28 days.[\[6\]](#)
- Pass Criteria: A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical mineralization (e.g., ≥ 60% of theoretical CO₂ production) within a 10-day window during the 28-day test period.[\[6\]](#)

- Reference Substance: A readily biodegradable reference compound (e.g., sodium benzoate) is run in parallel to verify the viability of the inoculum.

OECD TG 202: Daphnia sp. Acute Immobilisation Test

This test determines the acute toxicity of a substance to daphnids, which are key organisms in freshwater ecosystems.

- Principle: Young daphnids (less than 24 hours old) are exposed to a series of concentrations of the test substance for 48 hours.[7][8]
- Test Organism: *Daphnia magna* is a commonly used species.
- Endpoint: The primary endpoint is immobilization, defined as the inability of the daphnids to swim within 15 seconds after gentle agitation. The EC50, the concentration at which 50% of the daphnids are immobilized, is calculated at 24 and 48 hours.[7][9]
- Test Conditions: The test is conducted under controlled conditions of temperature (20 ± 2 °C) and light.[7]
- Controls: A control group of daphnids is maintained in the same medium without the test substance.

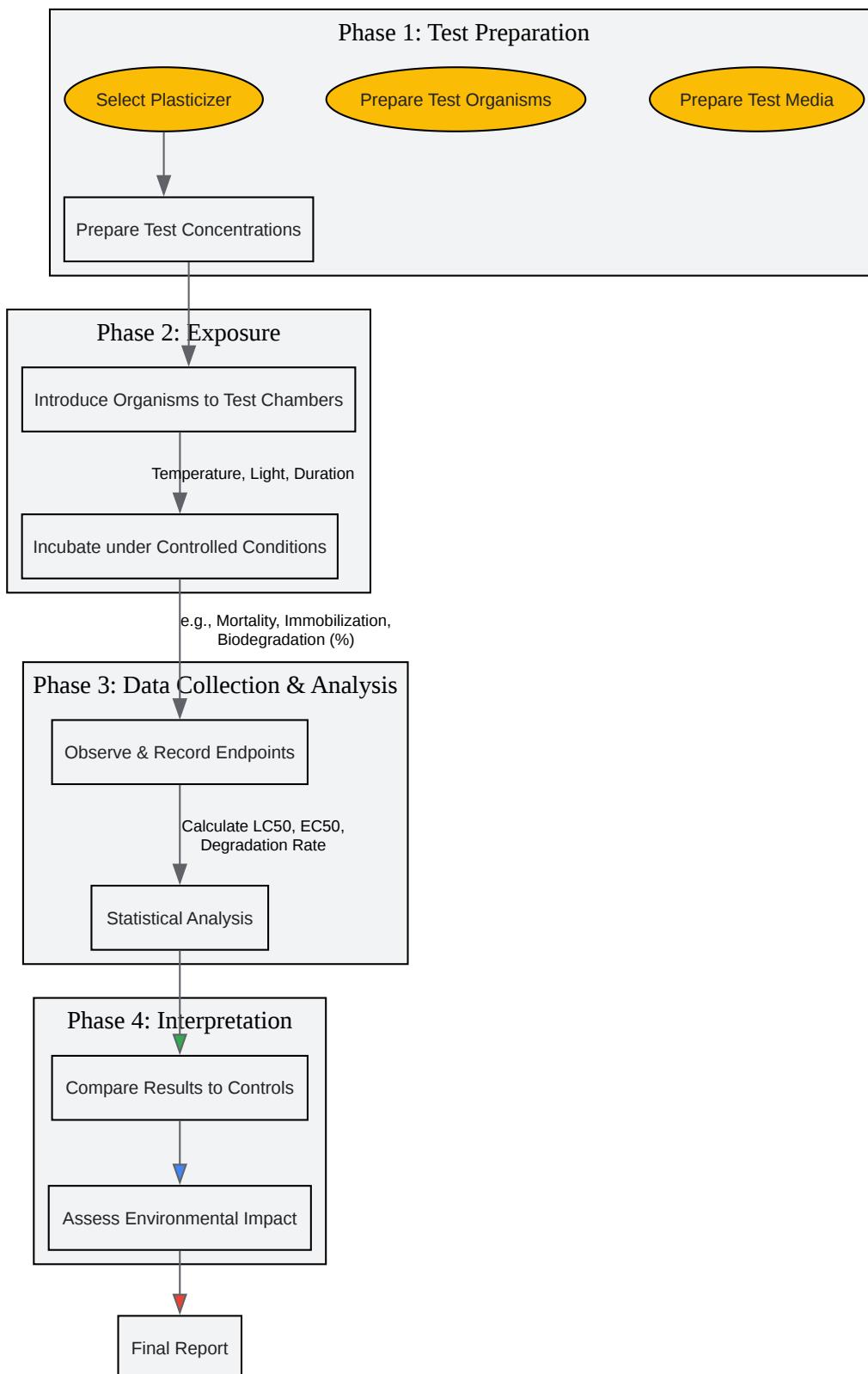
OECD TG 305: Bioaccumulation in Fish

This guideline describes procedures for assessing the bioaccumulation potential of chemicals in fish.

- Principle: The test consists of two phases: an uptake phase, where fish are exposed to the test substance at a constant concentration, followed by a depuration phase, where the fish are transferred to a clean environment.[10][11]
- Test Organism: Species such as the Zebra fish (*Danio rerio*) are commonly used.[10]
- Exposure: Exposure can be through the water (bioconcentration) or through the diet (biomagnification).[12]

- Endpoint: The concentration of the test substance in the fish tissue is measured at intervals during both phases. The Bioconcentration Factor (BCF) is then calculated as the ratio of the concentration in the fish to the concentration in the water at steady state.[10]
- Data Analysis: Kinetic models are used to estimate the uptake and depuration rate constants, from which the BCF is calculated.

Mandatory Visualization



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General workflow for assessing the environmental impact of plasticizers.

Phthalate Plasticizers (e.g., DEHP)

Low Biodegradability
(Persistent)

Higher Aquatic Toxicity

High Bioaccumulation
Potential

Azelate Plasticizers (e.g., DOZ)

High Biodegradability
(Readily Biodegradable)

Low Aquatic Toxicity

Low Bioaccumulation
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